

2-Methyl-5-propoxyphenol: Handling & Disposal Protocol[1]

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Compound of Interest

Compound Name: 2-Methyl-5-propoxyphenol

CAS No.: 918445-07-5

Cat. No.: B12116054

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Executive Safety Summary

2-Methyl-5-propoxyphenol is a substituted phenolic compound.[1] Like its structural analogs (e.g., Carvacrol, Propoxyphenol), it functions as a weak acid but acts as a potent protein denaturant on human tissue.

- Primary Hazard: Corrosive (Category 1B). Causes severe skin burns and eye damage.[2]
- Secondary Hazard: Acute Toxicity (Oral) and Aquatic Toxicity.
- Critical Prohibition: NEVER treat phenolic waste with bleach (sodium hypochlorite). This reaction generates chlorophenols, which are significantly more toxic and environmentally persistent than the parent compound.

Physicochemical Profile & Hazard Logic

Understanding the chemical nature determines the disposal route.

Property	Value / Characteristic	Operational Implication
Chemical Class	Alkoxyphenol (Substituted Phenol)	Incompatible with strong oxidizers and bases.[3][4]
Physical State	Liquid (Viscous) or Low-Melting Solid	Requires leak-proof secondary containment.
Flash Point	> 85°C (Estimated based on analogs)	Combustible. Do not process near open flames.
Solubility	Low in water; Soluble in alcohols/organics	Do not flush. Will partition into aquatic organisms (Bioaccumulation).
pKa	~10 (Weak Acid)	Can be solubilized by strong bases (NaOH), but this increases skin absorption risk.

Waste Stream Segregation (The "Why" and "How")

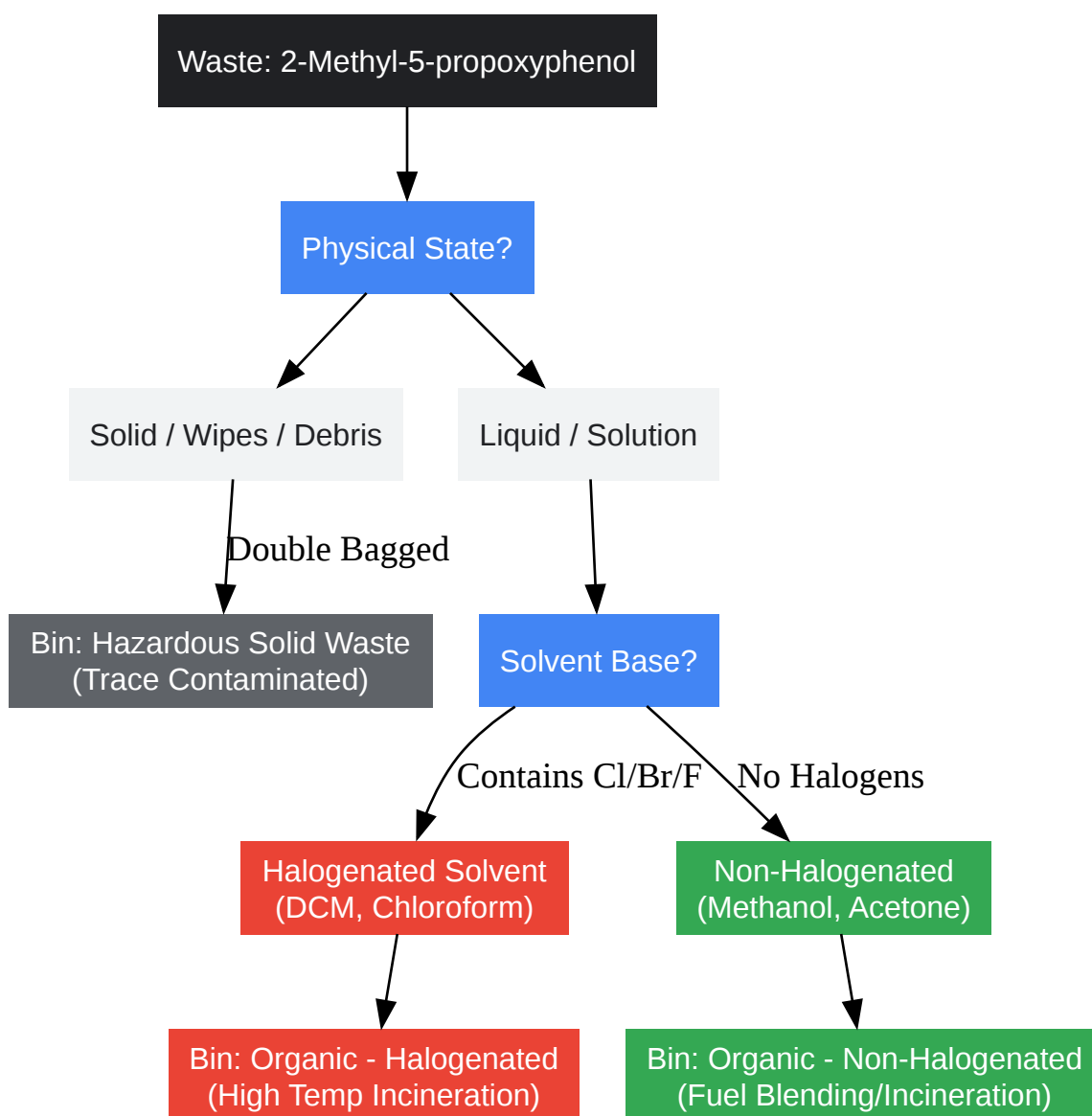
Proper segregation is the single most effective way to prevent unplanned exothermic reactions in the waste drum.

The Segregation Logic:

- No Oxidizers: Phenols are reducing agents. Mixing with Nitric Acid or Peroxides can cause fire/explosion.
- No Hypochlorites: Mixing with bleach creates toxic chlorophenols.
- pH Control: While phenols are acidic, they are often collected in "Organic - Non-Halogenated" streams unless they contain other halogens.

Visualization: Waste Stream Decision Tree

This workflow ensures the chemical ends up in the correct incineration path.



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Figure 1: Decision logic for segregating phenolic waste to ensure compatibility with commercial incineration facilities.

Step-by-Step Disposal Procedures

A. Solid Waste (Contaminated Debris)

Applicable to: Gloves, paper towels, weighing boats, and trace amounts.

- Collection: Place all contaminated solids into a clear polyethylene bag (minimum 4 mil thickness).

- Secondary Containment: Place the first bag inside a second bag or a rigid waste container (Double-bagging prevents odor leakage and permeation).
- Labeling: Label as "Hazardous Waste - Solid Debris (Phenol Derivatives) - Toxic/Corrosive".
- Disposal: Hand over to EHS for incineration. Do not autoclave (phenolic vapors are toxic).

B. Liquid Waste (Stock Solutions & Reaction Mixtures)

Applicable to: Expired stocks, mother liquors.

- Container Selection: Use High-Density Polyethylene (HDPE) or Glass containers. Avoid LDPE if the solvent is aggressive (e.g., chloroform).
- Transfer: Pour waste into the appropriate carboy (Halogenated vs. Non-Halogenated) using a funnel.
- Rinsing: Triple rinse the empty original bottle with a compatible solvent (e.g., ethanol or acetone).
 - Crucial: Add the rinsate to the waste container, not the sink.
- Defacing: Deface the label of the empty original bottle and mark "Empty" before disposing of the glass.

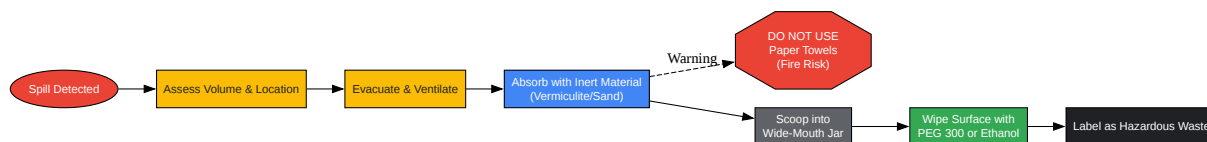
Emergency Spill Management

Phenolic spills are treacherous because they anesthetize the skin; you may not feel the burn until damage is deep.

PPE Required:

- Gloves: Neoprene or Butyl Rubber (Nitrile provides only short-term splash protection against phenols).
- Respiratory: Half-mask with organic vapor cartridges if ventilation is poor.
- Eyes: Chemical splash goggles (Face shield recommended).

Visualization: Spill Response Algorithm



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Figure 2: Operational workflow for managing phenolic spills. Note the prohibition of paper towels, which increase surface area for evaporation and flammability.

Decontamination Solvent: For final surface cleaning, use Polyethylene Glycol 300 (PEG 300) or Ethanol. Water alone is ineffective due to the lipophilic nature of the propoxy group.

Regulatory Compliance (US Focus)

- RCRA Classification: While **2-Methyl-5-propoxyphenol** is not explicitly "U-Listed" (like pure Phenol U188), it exhibits Characteristic Toxicity and Corrosivity.
- Disposal Code: Assign D002 (Corrosive) if pH is < 2. Otherwise, manage as Non-Regulated Chemical Waste for Incineration.
- Sewer Ban: Under 40 CFR 403.5, discharge of corrosive (pH < 5.0) or toxic pollutants that cause pass-through/interference at the water treatment plant is prohibited.

References

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